

Spectroscopic Analysis of 2-Methyl-1-nitrobutane: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-1-nitrobutane

CAS No.: 3457-57-6

Cat. No.: B15789741

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Disclaimer: The spectroscopic data presented in this document is predicted and has been generated using computational models. It is intended for informational and illustrative purposes only and has not been experimentally verified.

This technical guide provides a comprehensive overview of the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **2-Methyl-1-nitrobutane**. It is designed for researchers, scientists, and professionals in drug development, offering a detailed look at the expected spectroscopic characteristics of this compound. The guide includes predicted data tables, general experimental protocols, and a workflow diagram for spectroscopic analysis.

Predicted Spectroscopic Data

The following sections present the predicted spectroscopic data for **2-Methyl-1-nitrobutane**, organized for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
4.35	d	2H	H1
2.10	m	1H	H2
1.45	m	2H	H3
1.00	d	3H	H2-CH ₃
0.95	t	3H	H4

Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Chemical Shift (δ) ppm	Assignment
78.5	C1
35.0	C2
25.5	C3
16.0	C2-CH ₃
11.0	C4

Infrared (IR) Spectroscopy

The predicted IR spectrum of **2-Methyl-1-nitrobutane** is expected to show characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
2960-2870	Strong	C-H stretch (alkane)
1550	Strong	N-O asymmetric stretch (nitro group)
1370	Strong	N-O symmetric stretch (nitro group)
1465	Medium	C-H bend (alkane)
1385	Medium	C-H bend (alkane)

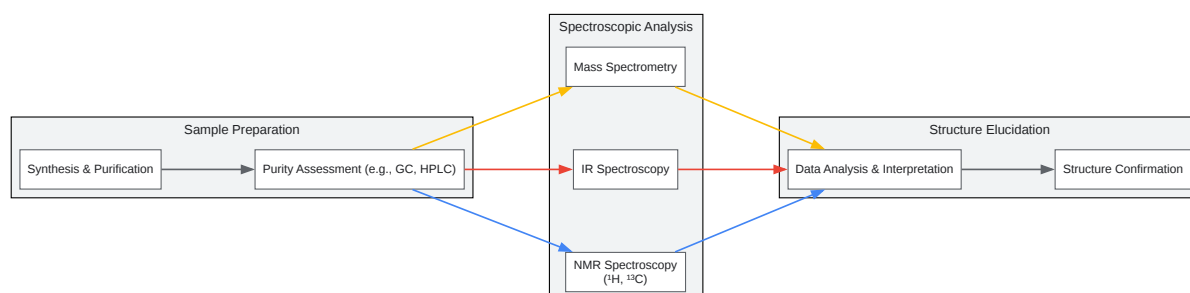
Mass Spectrometry (MS)

The predicted electron ionization (EI) mass spectrum of **2-Methyl-1-nitrobutane** would likely exhibit fragmentation patterns characteristic of nitroalkanes and branched hydrocarbons.

m/z	Predicted Fragment Ion
117	[M] ⁺ (Molecular Ion)
71	[M - NO ₂] ⁺
57	[C ₄ H ₉] ⁺
43	[C ₃ H ₇] ⁺
41	[C ₃ H ₅] ⁺
29	[C ₂ H ₅] ⁺

Experimental Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of a small organic molecule like **2-Methyl-1-nitrobutane**.



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Caption: General workflow for spectroscopic analysis.

Experimental Protocols

The following are general experimental protocols for obtaining NMR, IR, and MS data for a small organic molecule like **2-Methyl-1-nitrobutane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of the purified **2-Methyl-1-nitrobutane** sample would be dissolved in about 0.6 mL of a deuterated solvent (e.g., chloroform-d, CDCl₃) in a standard 5 mm NMR tube. A small amount of tetramethylsilane (TMS) may be added as an internal standard ($\delta = 0.00$ ppm).
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 or 500 MHz) would be used for data acquisition.
- **¹H NMR Acquisition:** A standard proton NMR experiment would be performed. Key parameters include a sufficient number of scans to obtain a good signal-to-noise ratio, a

spectral width covering the expected chemical shift range (e.g., 0-10 ppm), and a relaxation delay of 1-5 seconds.

- **^{13}C NMR Acquisition:** A proton-decoupled ^{13}C NMR experiment would be conducted. A larger number of scans is typically required due to the lower natural abundance of the ^{13}C isotope. The spectral width would be set to cover the expected range for aliphatic carbons (e.g., 0-80 ppm).
- **Data Processing:** The acquired free induction decays (FIDs) would be Fourier transformed, phase-corrected, and baseline-corrected using appropriate NMR processing software. Chemical shifts would be referenced to TMS.

Infrared (IR) Spectroscopy

- **Sample Preparation:** For a liquid sample like **2-Methyl-1-nitrobutane**, a thin film would be prepared by placing a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used by placing a drop of the sample directly on the ATR crystal.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer would be used.
- **Data Acquisition:** A background spectrum of the empty salt plates or the clean ATR crystal would be recorded first. The sample spectrum would then be acquired by scanning the mid-infrared range (typically $4000\text{--}400\text{ cm}^{-1}$). Multiple scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The sample spectrum is ratioed against the background spectrum to generate the final transmittance or absorbance spectrum.

Mass Spectrometry (MS)

- **Sample Introduction:** A small amount of the **2-Methyl-1-nitrobutane** sample would be introduced into the mass spectrometer, typically via a direct insertion probe or by injection into a gas chromatograph (GC) coupled to the mass spectrometer (GC-MS).
- **Ionization:** Electron Ionization (EI) would be the most common method for a volatile, non-polar molecule. The sample molecules in the gas phase are bombarded with a high-energy

electron beam (typically 70 eV), causing ionization and fragmentation.

- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** A detector records the abundance of each ion at a specific m/z value.
- **Data Processing:** The data is presented as a mass spectrum, which is a plot of relative ion abundance versus m/z . The spectrum is analyzed to identify the molecular ion and interpret the fragmentation pattern to deduce the structure of the molecule.
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